

An In-depth Technical Guide to Mesquitol and its Related Compounds

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Compound of Interest

Compound Name: *Mesquitol*
CAS No.: *109671-55-8*
Cat. No.: *B12774313*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Mesquitol, a flavan-3-ol primarily found in the heartwood of plants belonging to the *Prosopis* genus, has garnered significant attention for its diverse biological activities. As a member of the flavonoid family, it shares structural similarities with well-known compounds like catechin and epicatechin, yet possesses unique characteristics that warrant detailed investigation. This technical guide provides a comprehensive overview of **mesquitol**, its synonyms, related compounds, biological functions, and the underlying molecular mechanisms. Detailed experimental protocols and quantitative data are presented to facilitate further research and development in the fields of pharmacology, natural product chemistry, and drug discovery.

Chemical Identity and Related Compounds

Synonyms and Chemical Structure

Mesquitol is known by several synonyms, reflecting its chemical nature and historical discovery.

- Systematic IUPAC Name: (2R,3S)-2-(3,4-dihydroxyphenyl)-3,4-dihydro-2H-chromene-3,7,8-triol[1]
- Common Synonyms: Prosopin, (+)-**Mesquitol**[1]
- CAS Number: 109671-55-8[1][2]
- Chemical Formula: C₁₅H₁₄O₆[1]
- Molecular Weight: 290.27 g/mol [1]

The chemical structure of **mesquitol** is characterized by a flavan-3-ol skeleton with a dihydroxyphenyl group at the C2 position and hydroxyl groups at positions 3, 7, and 8 of the chromane ring.

Related Compounds

Mesquitol belongs to the flavan-3-ol subclass of flavonoids. Its structure is closely related to other catechins and their derivatives found in various plant sources.

- Catechin and Epicatechin: These are structural isomers of **mesquitol**, differing in the hydroxylation pattern of the A-ring. They are among the most studied flavan-3-ols and serve as important comparative compounds for biological activity studies.
- Proteracacinidins: **Mesquitol** is a monomeric unit of proteracacinidins, a class of proanthocyanidins characterized by a pyrogallol-type A-ring. These oligomeric and polymeric compounds are formed through the linkage of **mesquitol** units, often with other flavan-3-ols like catechin. An example is **Mesquitol**-(5 → 8)-catechin.
- **Mesquitol**-(5->5)-**mesquitol**: A dimeric proanthocyanidin composed of two **mesquitol** units linked via a C-C bond between position 5 of each monomer.[3]
- Acylated **Mesquitol** Analogues: Synthetic or naturally occurring derivatives where one or more hydroxyl groups of **mesquitol** are acylated. These modifications can alter the compound's lipophilicity and biological activity.

Physicochemical and Biological Properties

Physicochemical Data

A summary of the key physicochemical properties of **mesquitol** is provided in the table below.

Property	Value	Reference
Molecular Formula	C ₁₅ H ₁₄ O ₆	[1]
Molecular Weight	290.27 g/mol	[1]
Melting Point	82-85 °C	[4]
XLogP3	1.4	[1]
Hydrogen Bond Donor Count	5	[4]
Hydrogen Bond Acceptor Count	6	[4]

Biological Activities

Mesquitol exhibits a range of biological activities, with significant potential for therapeutic applications. The following tables summarize the quantitative data from various in vitro assays.

Table 3.2.1: Antioxidant Activity of **Mesquitol** and Related Compounds

Compound	Assay	IC ₅₀ (µg/mL)	IC ₅₀ (µM)	Reference
(-)-Mesquitol	DPPH radical scavenging	~10	~34.4	[5]
(+)-Catechin	DPPH radical scavenging	~10	~34.4	[5]
Procyanidin B2	DPPH radical scavenging	-	-	[1]

Table 3.2.2: α-Glucosidase Inhibitory Activity of **Mesquitol** and Related Compounds

Compound	IC ₅₀ (μM)	Reference
Mesquitol	-	[2][6]
Epigallocatechin-3-gallate (EGCG)	19.5 ± 0.3	[7]
Acarbose (standard)	278.7 ± 1.1	[7]

Table 3.2.3: Antifungal Activity of **Mesquitol**

Fungal Strain	Concentration (ppm)	Inhibition (%)	Reference
Pycnoporus sanguineus	1000	70-90	[8][9]
Gloeophyllum trabeum	1000	70-90	[8][9]

Table 3.2.4: Antibacterial Activity of **Mesquitol**

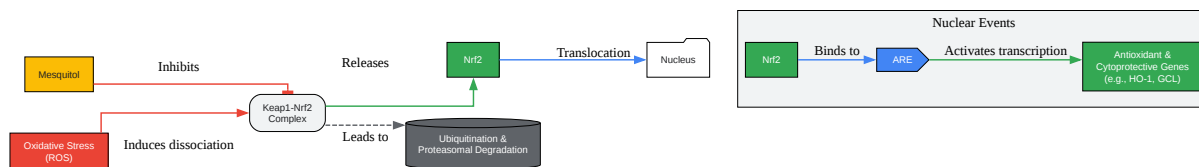
Bacterial Strain	MIC (mg/mL)	Reference
Escherichia faecalis	~2.5	[9][10]

Signaling Pathways and Mechanisms of Action

While direct studies on the signaling pathways modulated by **mesquitol** are limited, its structural similarity to other well-researched flavan-3-ols, such as catechin and epicatechin, allows for the inference of its likely mechanisms of action.

Antioxidant and Cytoprotective Mechanisms

Flavan-3-ols are known to exert their antioxidant effects through both direct radical scavenging and the modulation of intracellular signaling pathways that control endogenous antioxidant defenses. The Nrf2-ARE pathway is a key regulator of cellular antioxidant response. It is plausible that **mesquitol**, like other catechins, can activate this pathway.

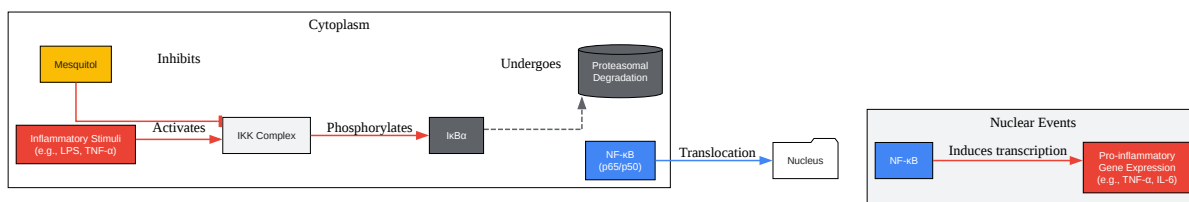


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Proposed Nrf2-ARE signaling pathway modulation by **mesquitol**.

Anti-inflammatory Mechanisms

Chronic inflammation is implicated in a multitude of diseases. Flavonoids are known to modulate inflammatory responses, primarily through the inhibition of the NF- κ B signaling pathway. It is hypothesized that **mesquitol** can interfere with this pathway, leading to a reduction in the production of pro-inflammatory cytokines.

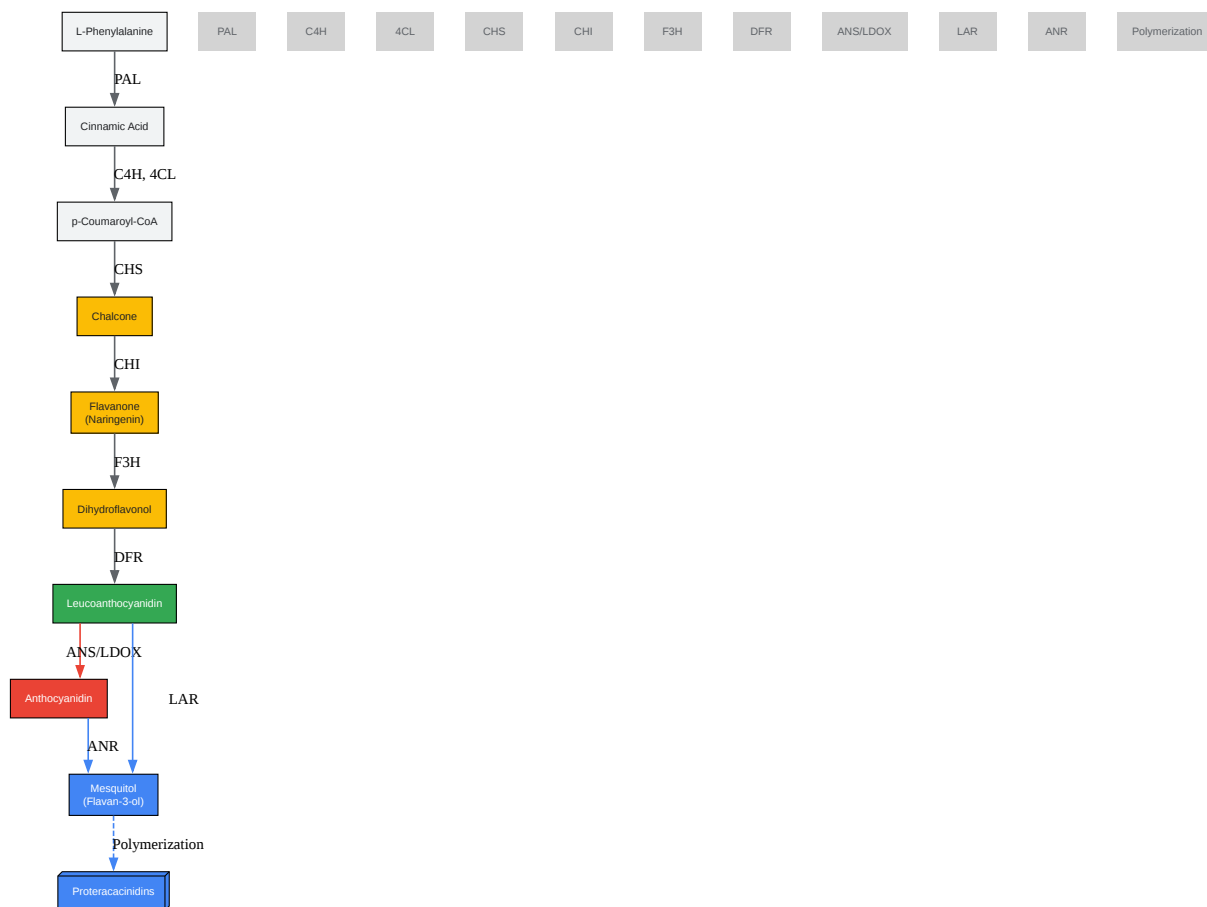


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Proposed NF- κ B signaling pathway inhibition by **mesquitol**.

Biosynthesis of Proteracacinidins

Mesquitol serves as a key building block for proteracacinidins. The biosynthesis of these compounds follows the general flavonoid pathway, with specific enzymatic steps leading to the characteristic pyrogallol-type A-ring.



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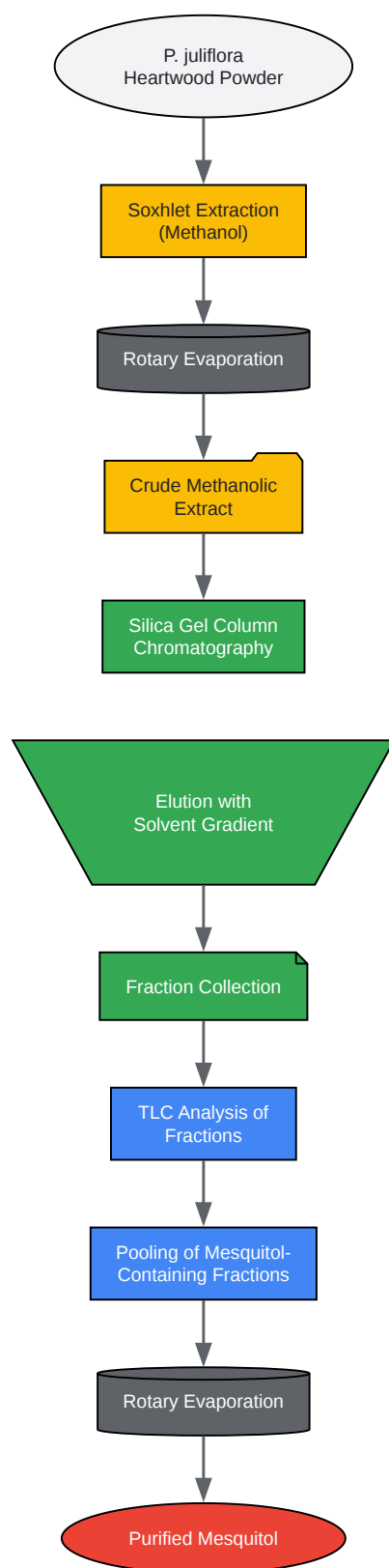
Simplified biosynthetic pathway leading to proteracacinidins.

Experimental Protocols

Extraction and Isolation of Mesquitol from *Prosopis juliflora*

This protocol describes the extraction and purification of **mesquitol** from the heartwood of *P. juliflora*.

Workflow Diagram



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Workflow for the extraction and isolation of **mesquiteol**.

Methodology

- **Sample Preparation:** The heartwood of *P. juliflora* is air-dried and ground into a fine powder.
- **Soxhlet Extraction:** The powdered heartwood is subjected to Soxhlet extraction with methanol for several hours to obtain the crude extract.^[4]
- **Concentration:** The methanolic extract is concentrated under reduced pressure using a rotary evaporator to yield a viscous crude extract.
- **Column Chromatography:** The crude extract is adsorbed onto silica gel and loaded onto a silica gel column.
- **Elution:** The column is eluted with a solvent gradient of increasing polarity (e.g., hexane-ethyl acetate followed by ethyl acetate-methanol) to separate the different components.
- **Fraction Collection and Analysis:** Fractions are collected and monitored by Thin Layer Chromatography (TLC) to identify those containing **mesquitol**.
- **Purification:** Fractions containing pure **mesquitol** are pooled and the solvent is evaporated to yield the purified compound.^[4]

In Vitro Biological Assays

- A solution of 2,2-diphenyl-1-picrylhydrazyl (DPPH) in methanol is prepared.
- Various concentrations of **mesquitol** are added to the DPPH solution.
- The mixture is incubated in the dark at room temperature.
- The absorbance is measured at 517 nm.
- The percentage of radical scavenging activity is calculated, and the IC₅₀ value is determined.^[5]
- A solution of α -glucosidase enzyme in a suitable buffer is prepared.
- **Mesquitol** at various concentrations is pre-incubated with the enzyme solution.

- The substrate, p-nitrophenyl- α -D-glucopyranoside (pNPG), is added to initiate the reaction.
- The reaction is incubated at 37 °C.
- The reaction is stopped, and the absorbance of the released p-nitrophenol is measured at 405 nm.
- The percentage of inhibition is calculated, and the IC₅₀ value is determined.
- A standardized inoculum of the fungal strain is prepared.
- Serial dilutions of **mesquitol** are prepared in a 96-well microtiter plate.
- The fungal inoculum is added to each well.
- The plate is incubated under appropriate conditions.
- The minimum inhibitory concentration (MIC) is determined as the lowest concentration of **mesquitol** that visibly inhibits fungal growth.[8]
- A standardized inoculum of the bacterial strain is prepared.
- Serial dilutions of **mesquitol** are prepared in a 96-well microtiter plate containing appropriate broth medium.
- The bacterial inoculum is added to each well.
- The plate is incubated at 37 °C.
- The minimum inhibitory concentration (MIC) is determined as the lowest concentration of **mesquitol** that prevents visible bacterial growth.[10]

Conclusion

Mesquitol, a flavan-3-ol from the Prosopis genus, demonstrates a compelling profile of biological activities, including antioxidant, α -glucosidase inhibitory, antifungal, and antibacterial properties. Its structural relationship to other catechins suggests its involvement in key cellular signaling pathways such as the Nrf2-ARE and NF- κ B pathways. As a monomeric unit of

proteracacinidins, **mesquitol** also plays a crucial role in the chemical diversity of plant polyphenols. The data and protocols presented in this guide provide a solid foundation for future research into the therapeutic potential of **mesquitol** and its related compounds. Further in-depth studies are warranted to fully elucidate its mechanisms of action and to explore its potential in the development of novel pharmaceuticals and nutraceuticals.

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